

Application Notes and Protocols for Measuring the Photoisomerization of 8-(Phenylazo)guanine

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Compound of Interest

Compound Name: 8-(Phenylazo)guanine

Cat. No.: B15375342

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Introduction

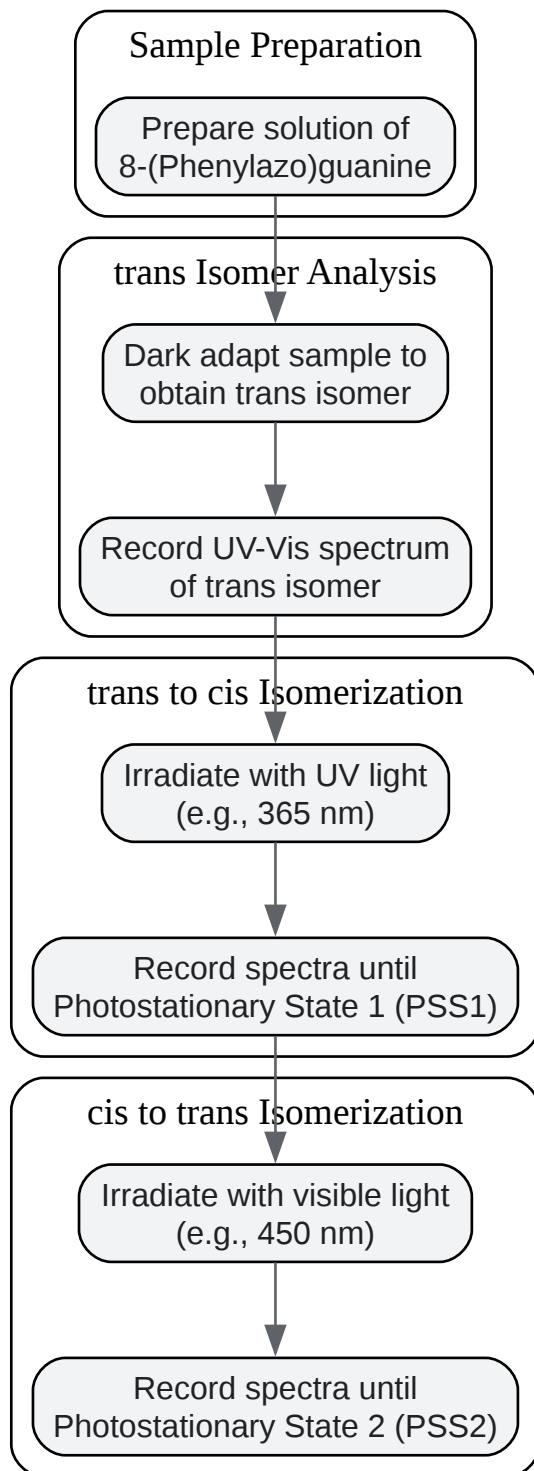
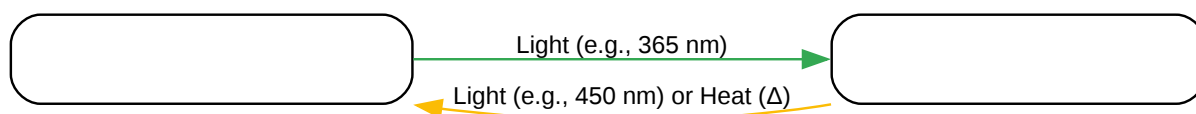
8-(Phenylazo)guanine is a photoswitchable molecule that integrates the photoresponsive properties of an azobenzene moiety with the biological relevance of guanine. This compound holds significant potential in photopharmacology and for the photocontrol of biological systems, such as regulating the structure and function of guanine-rich nucleic acids (e.g., G-quadruplexes) or protein-nucleic acid interactions with light. The ability to reversibly switch between its trans and cis isomers using specific wavelengths of light allows for spatiotemporal control over its biological activity.

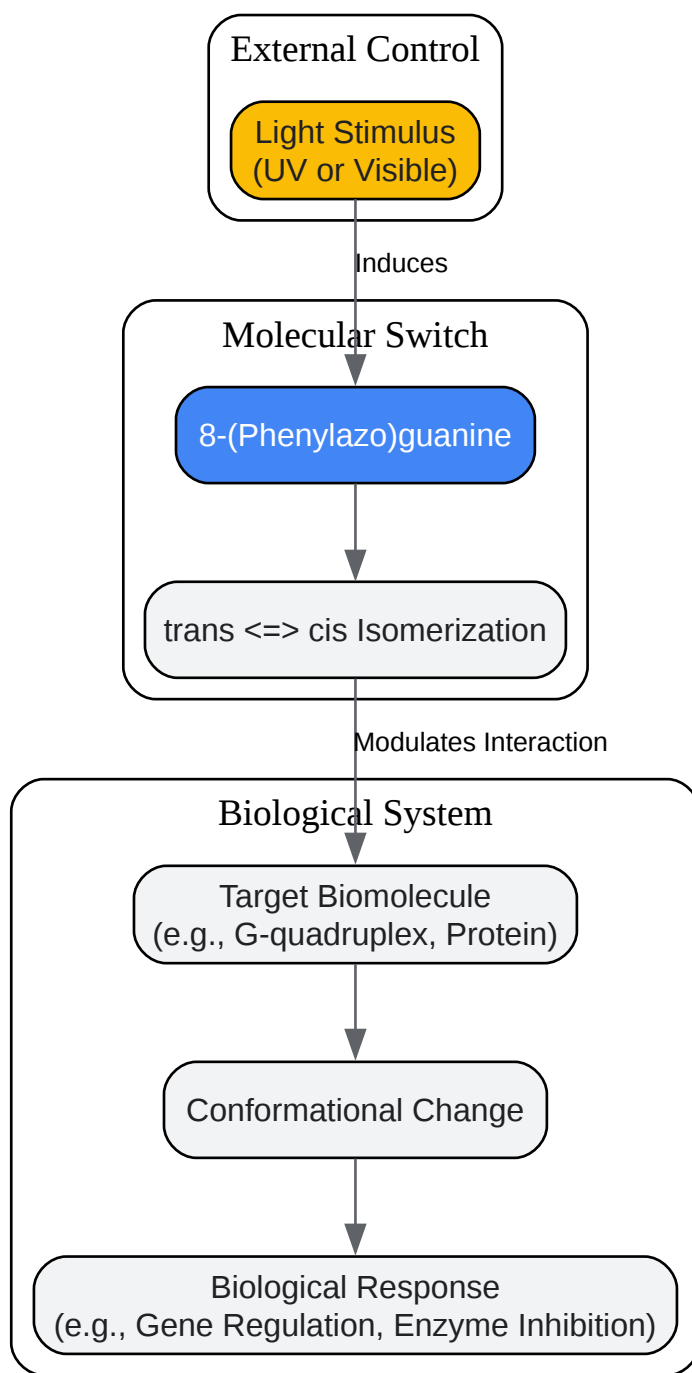
These application notes provide detailed protocols for characterizing the photoisomerization of **8-(Phenylazo)guanine** using common analytical techniques, namely UV-Vis spectroscopy and Nuclear Magnetic Resonance (NMR) spectroscopy. Additionally, a method for determining the photoisomerization quantum yield is described.

Principle of Photoisomerization

The core of **8-(Phenylazo)guanine**'s functionality lies in the reversible photoisomerization of the azobenzene group. The thermodynamically more stable trans isomer can be converted to the higher-energy cis isomer upon irradiation with UV-A or near-visible light. The cis isomer can then be switched back to the trans form with a different wavelength of light (typically in the visible range) or will revert thermally in the dark. This reversible process is accompanied by

significant changes in the molecule's geometry, dipole moment, and absorption spectrum, which form the basis of its measurement.





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